

Safe handling and storage of 3-Hydroxypyridine 1-oxide

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Compound of Interest

Compound Name: 3-Hydroxypyridine 1-oxide

Cat. No.: B189473

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This guide provides essential safety information, handling protocols, and troubleshooting advice for researchers, scientists, and drug development professionals working with **3-Hydroxypyridine 1-oxide**.

Safety Data Summary

For quick reference, the following table summarizes the key safety information for **3-Hydroxypyridine 1-oxide**.

Parameter	Information	Citations
Synonyms	3-Pyridinol N-oxide, 1-oxidopyridin-1-ium-3-ol	[1]
CAS Number	6602-28-4	
Molecular Formula	C ₅ H ₅ NO ₂	[2]
Molecular Weight	111.1 g/mol	[2]
Appearance	Beige to brown crystalline powder	[3]
Melting Point	190-192 °C	
Solubility	Soluble in water and alcohol.	[3]
Storage Temperature	Room Temperature	[3]

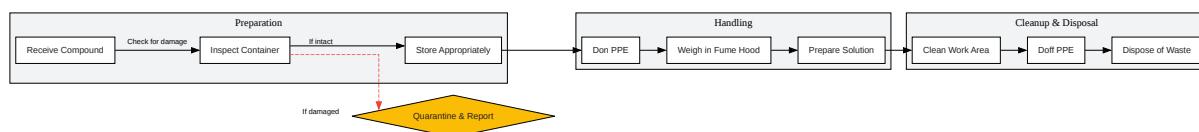
Hazard Identification and Personal Protective Equipment (PPE)

Warning! This substance is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and eye irritation and is suspected of causing cancer.

Hazard Class	GHS Pictogram	Recommended Personal Protective Equipment
Acute Toxicity (Oral, Dermal, Inhalation), Carcinogenicity, Skin & Eye Irritation, Specific Target Organ Toxicity	GHS07 (Exclamation Mark), GHS08 (Health Hazard)	<p>Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.^[1] Ensure eyewash stations and safety showers are readily accessible.^[4]</p> <p>Eye/Face Protection: Wear chemical safety goggles or a face shield.^[2] Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat. Respiratory Protection: For operations generating dust, use a NIOSH-approved N95 dust mask or higher-level respirator.</p>

Experimental Workflow for Safe Handling

The following diagram outlines the standard procedure for safely handling **3-Hydroxypyridine 1-oxide** from receipt to disposal.



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Caption: Workflow for safe handling of **3-Hydroxypyridine 1-oxide**.

Troubleshooting Guide & FAQs

This section addresses common issues and questions that may arise during the handling and storage of **3-Hydroxypyridine 1-oxide**.

Frequently Asked Questions

Q1: What are the primary hazards associated with **3-Hydroxypyridine 1-oxide?**

A1: **3-Hydroxypyridine 1-oxide** is harmful if swallowed, inhaled, or in contact with skin. It is also known to cause skin and eye irritation and is a suspected carcinogen. Therefore, appropriate personal protective equipment should always be worn.

Q2: What are the proper storage conditions for this compound?

A2: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#) [\[2\]](#) It should be stored away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Q3: What should I do in case of a spill?

A3: In the event of a spill, avoid dust formation.[\[1\]](#) For small spills, sweep up the material and place it into a suitable container for disposal.[\[2\]](#) Ensure the area is well-ventilated. For larger spills, evacuate the area and follow your institution's emergency procedures.

Q4: How should I dispose of waste containing **3-Hydroxypyridine 1-oxide?**

A4: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#) Do not dispose of it down the drain.

Troubleshooting Common Issues

Issue 1: The compound has changed color or appears clumpy.

- **Possible Cause:** This could be a sign of decomposition or moisture absorption. The compound is known to be unstable in the air.[\[3\]](#)

- Solution: Do not use the compound if its appearance has significantly changed. Dispose of it according to proper waste disposal procedures. To prevent this, always ensure the container is tightly sealed after use and stored in a dry environment.

Issue 2: I'm observing unexpected results in my experiment.

- Possible Cause: If you have ruled out other experimental errors, consider the purity of the **3-Hydroxypyridine 1-oxide**. Degradation of the compound could affect its reactivity.
- Solution: It is recommended to use a fresh container of the compound or to re-purify the existing stock if you have the appropriate methods and equipment. Always check the certificate of analysis for the lot you are using.

Issue 3: I'm not sure if my ventilation is adequate.

- Possible Cause: Handling the solid outside of a fume hood can lead to inhalation of dust particles.
- Solution: Always handle the solid form of **3-Hydroxypyridine 1-oxide** inside a certified chemical fume hood. If you are working with solutions and are concerned about vapors, ensure your lab has good general ventilation. If you experience any respiratory irritation, move to fresh air immediately and seek medical attention.[\[1\]](#)

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